

Technical Support Center: LM10 Microfluidizer® Intensifier Pump

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This technical support center provides troubleshooting guidance and frequently asked questions for the intensifier pump of the **LM10** Microfluidizer®, a high-shear fluid processor from Microfluidics. It is intended for researchers, scientists, and drug development professionals.

Troubleshooting Guide

This guide provides solutions to common issues encountered with the **LM10** intensifier pump during operation.



Issue	Symptom	Possible Cause	Suggested Solution
Pressure Instability	Fluctuating or inconsistent pressure readings on the display.	Air in the system.	Bleed the pump and processing lines according to the user manual to remove trapped air.
Worn or damaged seals in the intensifier pump.	Inspect and replace the high-pressure seals if they appear worn or damaged.		
Inconsistent compressed air supply.	Ensure the incoming air supply meets the pressure and flow rate specifications in the user manual.		
Low or No Pressure	The pump is running, but the target pressure is not reached.	Clogged inlet filter or processing line.	Clean or replace the inlet filter and check for any blockages in the tubing.
Worn check valves.	Inspect and, if necessary, replace the check valves, as they are critical for building pressure.[1]		
Leak in the high- pressure system.	Carefully inspect all fittings and connections for leaks. Tighten or replace any leaking components.		
Leaks	Fluid is observed leaking from the pump area.	Loose fittings or connections.	Power down the system, relieve any residual pressure, and

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			tighten all fittings. Do not overtighten.
Damaged O-rings or seals.	Replace any O-rings or seals that show signs of wear, cracking, or damage.		
Cracked high- pressure tubing.	Inspect tubing for any signs of cracking or fatigue and replace if necessary.		
Pump Overstroking	An alarm is triggered, and the pump strokes faster than normal.[2]	Leak in the high- pressure water system.	Inspect for and repair any leaks in the high- pressure water lines, fittings, or seals.[2]
Worn high-pressure water seals.	Replace the high- pressure water seals if they are leaking.[2]		
Worn or damaged orifice.	Inspect the orifice for wear or damage and replace it if necessary. [2]	_	
Unusual Noises	Knocking, banging, or grinding sounds from the pump.	Cavitation due to restricted inlet flow.	Ensure the inlet water supply is unrestricted and that the filters are clean.[1]
Worn bearings in the intensifier assembly.	Contact technical support for inspection and potential replacement of bearings.[1]		
"Water hammer" from a malfunctioning valve.	This may indicate an issue with an internal valve; contact	-	



technical support for diagnosis.[1]

Frequently Asked Questions (FAQs)

Q1: What is the typical lifespan of the high-pressure seals in the LM10 intensifier pump?

A1: The lifespan of high-pressure seals can vary significantly based on operating pressures, the nature of the processed material (e.g., abrasiveness), and the frequency of use. Regular inspection is key. A drip of water every few strokes can indicate that the seals are nearing the end of their life and should be replaced.

Q2: How often should the hydraulic fluid be checked and changed?

A2: While the **LM10**'s intensifier pump is pneumatically driven, it utilizes hydraulic oil to amplify the pressure.[1] Regular checks of the hydraulic fluid level and condition are important. Refer to the manufacturer's manual for specific maintenance intervals. Contaminated or degraded oil can lead to overheating and poor performance.

Q3: What are the signs of a worn check valve?

A3: Worn check valves are a common cause of pressure loss.[1] Symptoms include the inability to reach the set pressure, pressure dropping during operation, and pressure fluctuations. If you suspect a worn check valve, it should be inspected and replaced if necessary.

Q4: Can I run the **LM10** pump dry?

A4: No, running the pump dry can cause significant damage to the seals and other internal components. Always ensure there is an adequate supply of fluid to the pump before starting operation.

Q5: What should I do if the pump overheats?

A5: Overheating can be caused by several factors, including low or contaminated hydraulic oil, or a malfunctioning cooling system.[1][3] If the pump is overheating, stop operation



immediately. Check the hydraulic oil level and for any leaks. Ensure that the cooling mechanism, if present, is functioning correctly.

Technical Specifications of the LM10 Microfluidizer®

The following table summarizes the key technical specifications of the **LM10** Microfluidizer®.

Specification	Value	
Maximum Pressure	Up to 23,000 psi (1586 bar)[2]	
Minimum Sample Volume	30 - 35 mL[1]	
Flow Rate	Up to 600 mL/min (This is the maximum potential and is dependent on pressure and sample viscosity)	
Pump Type	Pneumatically driven intensifier pump	
Standard Reservoir	300 mL glass reservoir[2]	
Interaction Chamber	Ceramic (standard), Diamond (optional)[2]	
Control Interface	Touchscreen[2]	

Experimental Protocol: Cell Disruption of E. coli

This protocol outlines a general procedure for disrupting E. coli cells using the **LM10** Microfluidizer®.

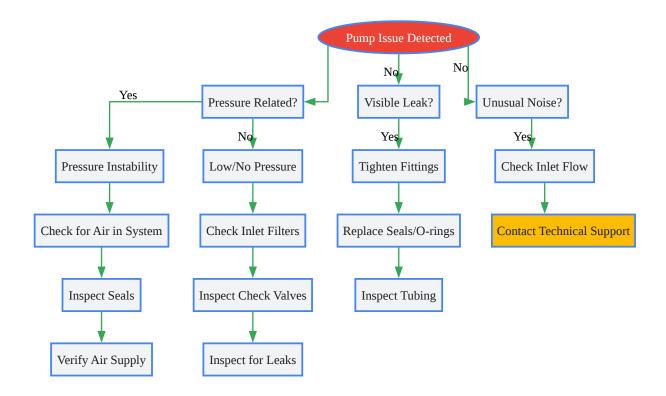
- 1. Preparation of Cell Suspension:
- Grow E. coli cells to the desired optical density in a suitable culture medium.
- · Harvest the cells by centrifugation.
- Resuspend the cell pellet in a lysis buffer to a concentration of 10-20% (w/v). Keep the suspension on ice.
- 2. Priming the **LM10** Microfluidizer®:



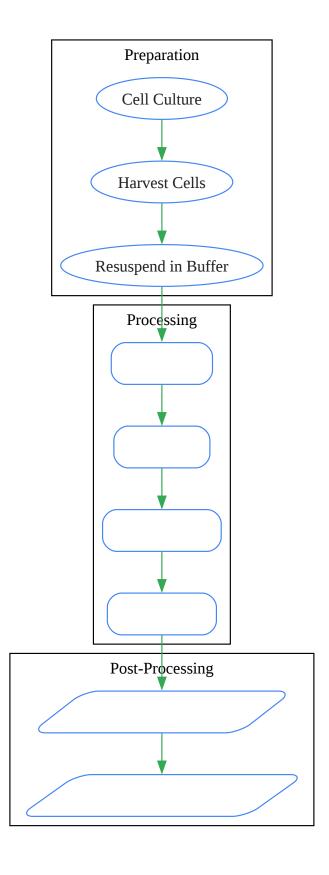
- Prime the system with the lysis buffer to remove any air and to ensure the system is filled with liquid.
- Set the desired operating pressure on the touchscreen interface. For E. coli disruption, a pressure of 15,000 20,000 psi is a typical starting point.
- 3. Cell Disruption Process:
- Place the inlet tubing into the chilled cell suspension.
- Start the pump. The intensifier pump will pressurize the cell suspension to the set point.
- The suspension is then forced through the Interaction Chamber™, causing cell disruption through high shear forces.
- Collect the lysate from the outlet. It is recommended to keep the collection vessel on ice to preserve protein integrity.
- For increased disruption efficiency, the lysate can be passed through the system for a second time.
- 4. Post-Processing:
- Centrifuge the lysate at a high speed to pellet the cell debris.
- Collect the supernatant containing the soluble proteins for further analysis.

Diagrams









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References

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